

Dienogest-d5 analytical method transfer protocol

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Compound Focus: Dienogest-d5

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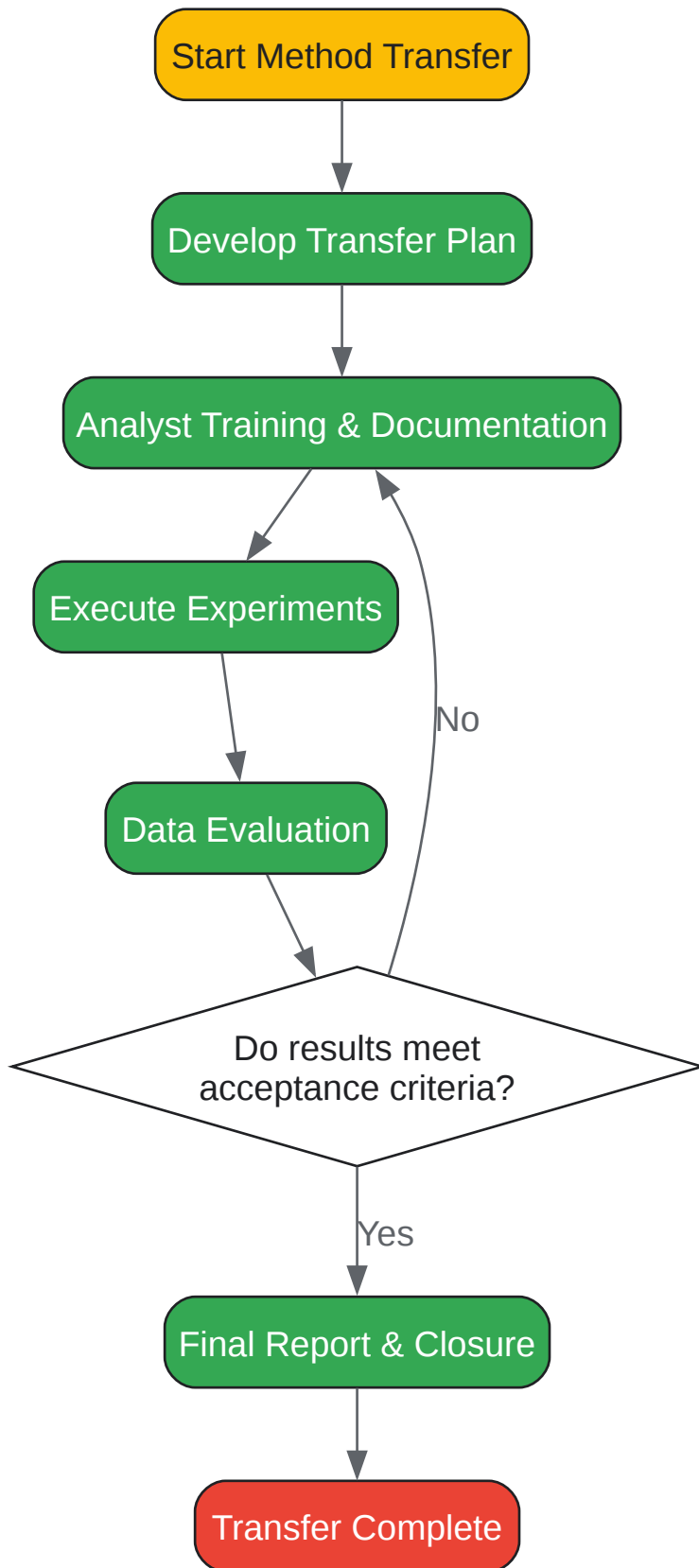
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Introduction and Purpose

Dienogest-d5 is a stable isotope-labeled analog of Dienogest (DNG), primarily used as an internal standard to ensure accuracy and precision in the quantitative analysis of DNG in biological matrices [1] [2]. A robust analytical method is crucial for pharmacokinetic studies, therapeutic drug monitoring, and checking patient compliance in clinical trials [3].

This protocol outlines the procedure for transferring a validated LC-MS/MS method for **Dienogest-d5** from a transferring laboratory (Laboratory A) to a receiving laboratory (Laboratory B). The objective is to demonstrate that Laboratory B can perform the analysis successfully and generate reliable data that meet pre-defined acceptance criteria.

The workflow below illustrates the key stages of the analytical method transfer process:



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Experimental Design and Acceptance Criteria

The core of the method transfer involves Laboratory B performing a set of experiments to demonstrate proficiency. The key parameters and their acceptance criteria are summarized in the table below.

Table 1: Analytical Method Transfer Acceptance Criteria

Performance Parameter	Experimental Procedure	Acceptance Criteria for Laboratory B
Accuracy & Precision Analysis of QC samples (LOW, MID, HIGH) in six replicates over three runs. Accuracy: 85-115% Precision (CV): ≤15% Calibration Curve A minimum of six non-zero calibration standards analyzed in duplicate. Linearity: $R^2 \geq 0.99$ Accuracy of Standards: 85-115% System Suitability Injection of system suitability sample prior to analysis. Precision (CV): ≤5% for IS response Retention Time: ±0.1 min of expected value		

Materials and Methodology

This section details the specific reagents, equipment, and procedures for the analysis.

Materials and Reagents

- **Analyte: Dienogest-d5** (as the internal standard, IS) [1] [2].
- **Unlabeled Analytes:** Dienogest (DNG) for calibration and quality control [3].
- **Chemical Standards:** Ethinylestradiol-d7, and other isotopic standards relevant to the specific panel being analyzed [3].
- **Solvents:** LC-MS grade methanol, water, and dichloromethane (Sigma-Aldrich, Honeywell) [3].
- **Matrix:** Charcoal-stripped human serum for preparing calibration standards (Golden West Biologicals) [3].
- **Equipment:** Supported Liquid Extraction (SLE) plates (Biotage) [3].

Instrumentation and Conditions

The method transfer uses an LC-MS/MS system. The key parameters are summarized below.

Table 2: LC-MS/MS Instrumental Conditions [3]

| **Parameter** | **Setting** | | :--- | :--- | | **LC System** | Shimadzu Nexera LC-30AD | | **MS System** | Shimadzu LCMS-8050 Tandem Triple Quadrupole | | **Ionization** | Heated Electrospray Ionization (H-ESI) | | **Analytical Column** | Raptor Biphenyl (50 x 2.1 mm, 2.7 μ m) | | **Guard Column** | Biphenyl (5 x 2.1 mm) | | **Mobile Phase A** | 0.15 mM Ammonium Fluoride in Water | | **Mobile Phase B** | Methanol | | **Flow Rate** | 0.5 mL/min | | **Injection Volume** | 15 μ L | | **Gradient Program** | **Time (min)** | **%B** | | 0.00 | 60 | | 0.50-3.50 | 65 | | 3.50-4.25 | 65 | | 4.25-7.25 | 95 | | 7.25-8.05 | 100 | | 8.05-9.55 | 60 | | **MS Detection** | Multiple Reaction Monitoring (MRM) | | **Ionization Mode for Dienogest-d5** | Positive |

Detailed Experimental Protocol

The following workflow outlines the complete sample preparation and analysis procedure:



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1. Sample Preparation

- Pipette 200 μ L of serum (calibrator, QC, or study sample) into a well of a 400 μ L SLE+ plate.
- Add 100 μ L of a methanol/water solution containing the isotopic internal standards, including **Dienogest-d5** [3].
- Allow the sample to absorb into the SLE bed for approximately 10 minutes.
- Elute the steroids by adding 3 x 600 μ L of dichloromethane into a collection plate containing 100 μ L of 2-propanol.
- Evaporate the eluent to dryness using a forced air dryer (e.g., nitrogen).
- Reconstitute the dried extract in 50 μ L of a 25:75 (v:v) methanol:water mixture.

2. LC-MS/MS Analysis

- Inject 15 μ L of the reconstituted sample onto the LC-MS/MS system.
- Perform chromatographic separation using the gradient conditions specified in Table 2.
- Detect Dienogest and **Dienogest-d5** using MRM in positive ion mode. The specific MRM transitions must be established during method development and confirmed during transfer [3].

Troubleshooting and Technical Notes

- **Signal Suppression/Enhancement:** Consistent use of the stable isotope-labeled internal standard (**Dienogest-d5**) is critical to correct for any matrix effects or variability in sample extraction [3].
- **Chromatographic Performance:** If peak shape deteriorates or retention times shift, check the condition of the analytical and guard columns. Ensure the mobile phases are fresh and the gradient is being delivered accurately.
- **Sensitivity Issues:** A significant drop in sensitivity could indicate a need for MS source cleaning or optimization of MRM parameters (e.g., collision energy).
- **Specificity:** The method must demonstrate that **Dienogest-d5** and unlabeled Dienogest are chromatographically resolved from any potential interfering substances present in the serum matrix.

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References

1. Dienogest-d5 (STS 557-d5) | Stable Isotope [medchemexpress.com]
2. Dienogest-D5 [veeprho.com]
3. Development and validation of an expanded panel ... [pmc.ncbi.nlm.nih.gov]

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